

# Physicochemical Properties of D-tert-leucine

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## Compound of Interest

Compound Name: *D-tert-leucine*

Cat. No.: B555885

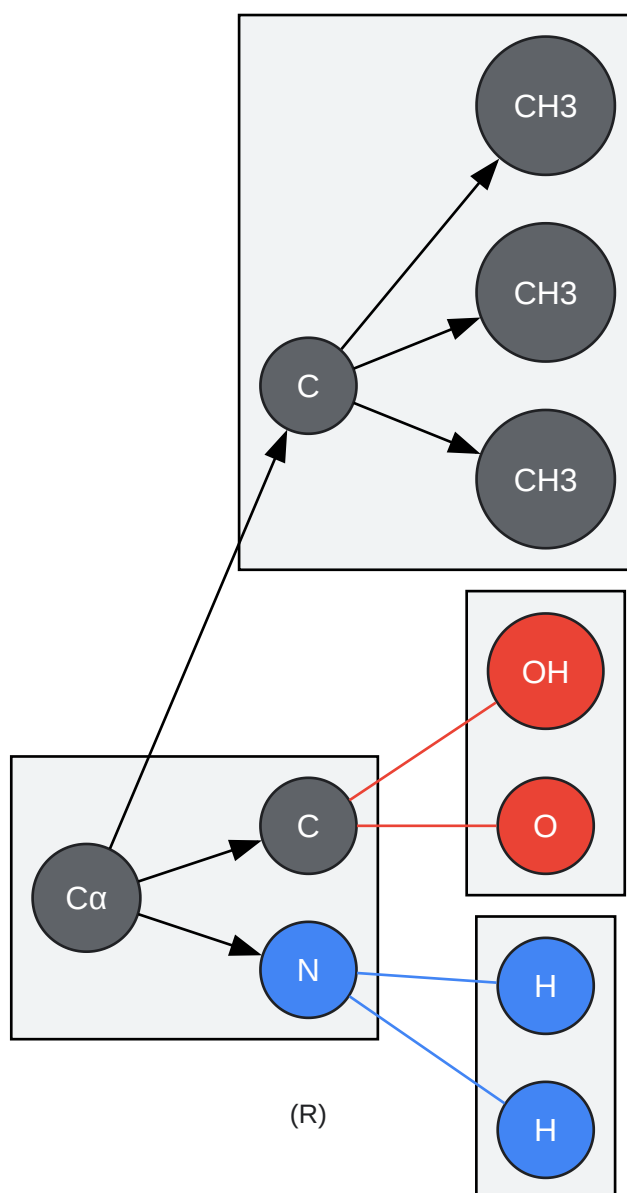
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The fundamental molecular characteristics of **D-tert-leucine** are summarized below. This data is crucial for experimental design, including reaction stoichiometry, solution preparation, and analytical characterization.

Parameter	Value	Reference
Molecular Formula	C6H13NO2	[1][2][3]
Molecular Weight	131.17 g/mol	[1][2][3][4]
IUPAC Name	(2R)-2-amino-3,3-dimethylbutanoic acid	[1]
CAS Number	26782-71-8	[1][3]

## Molecular Structure

The structural arrangement of **D-tert-leucine** is a key determinant of its chemical properties and biological activity. The diagram below illustrates the connectivity of the atoms and the stereochemistry at the alpha-carbon.



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## References

- 1. D-tert-leucine | C<sub>6</sub>H<sub>13</sub>NO<sub>2</sub> | CID 6950340 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. Page loading... [guidechem.com]
- 4. DL -tert-Leucine 98 33105-81-6 [sigmaaldrich.com]
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